

Essential Safety and Handling Guide: Sodium Azide

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Compound of Interest

Compound Name: K-858

Cat. No.: B1673266

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Disclaimer: The chemical identifier "**K-858**" did not correspond to a publicly available substance. This guide has been prepared using Sodium Azide as a representative hazardous laboratory chemical to demonstrate essential safety and logistical protocols. Researchers must consult the specific Safety Data Sheet (SDS) for any chemical before handling.

Sodium Azide (NaN_3) is a highly toxic and reactive crystalline solid commonly used as a preservative in laboratory reagents and in organic synthesis.^{[1][2]} Due to its significant health and physical hazards, strict adherence to safety protocols is mandatory.^{[1][3]}

Health and Hazard Summary

Sodium Azide is acutely toxic if ingested, inhaled, or absorbed through the skin.^{[1][4][5]} It can interfere with oxygen transport in the blood, with the heart and brain being particularly vulnerable.^[1] Symptoms of exposure can range from headaches and dizziness to convulsions and death.^{[1][3]}

A primary physical hazard is its reactivity. Sodium Azide can form highly shock-sensitive and explosive heavy metal azides when in contact with metals like lead, copper, silver, or their salts.^{[6][7][8][9]} This is a critical consideration for both handling and disposal, as contact with metal drainpipes can lead to explosive accumulations.^{[6][10][11]} Additionally, contact with acids results in the formation of hydrazoic acid, a highly toxic and explosive gas.^{[1][4][5][6][9]}

Exposure Limits and Physical Properties

Quantitative exposure limits and key physical data for Sodium Azide are summarized below.

Parameter	Value
CAS Number	26628-22-8
Molecular Formula	NaN_3
Molecular Weight	65.01 g/mol
Appearance	White crystalline solid
NIOSH REL (Recommended Exposure Limit)	Ceiling: 0.3 mg/m ³ (as Sodium Azide) Ceiling: 0.1 ppm (as Hydrazoic Acid)
ACGIH TLV (Threshold Limit Value)	Ceiling: 0.29 mg/m ³ (as Sodium Azide) Ceiling: 0.11 ppm (as Hydrazoic Acid vapor)
LD ₅₀ (Oral, Rat)	27 mg/kg
Decomposition Temperature	> 275 °C (Violent Decomposition)

Sources:[\[5\]](#)[\[12\]](#)

Operational Plan: Handling and Emergency Procedures

This section outlines the procedural, step-by-step guidance for the safe handling of Sodium Azide.

Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- All manipulations of solid Sodium Azide or solutions with a concentration greater than 5% must be conducted within a certified chemical fume hood.[\[6\]](#)[\[8\]](#)[\[9\]](#)[\[13\]](#)
- The work area must have immediate access to a safety shower and an eyewash station.[\[3\]](#)[\[7\]](#)[\[13\]](#)

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are required.[\[6\]](#)[\[9\]](#) A face shield must be worn in addition to goggles when there is a splash hazard.[\[6\]](#)[\[7\]](#)[\[11\]](#)
- Hand Protection: Nitrile gloves are the minimum requirement.[\[6\]](#)[\[8\]](#)[\[9\]](#) For handling pure solid or solutions >5%, double-gloving is recommended.[\[9\]](#)[\[11\]](#) Gloves must be inspected before use and changed immediately if contaminated.[\[8\]](#)
- Body Protection: A fully buttoned lab coat, long pants, and closed-toe shoes are mandatory.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[13\]](#)

Detailed Experimental Protocol: Weighing and Solution Preparation

- Preparation: Don all required PPE as specified above. Designate a specific area within the fume hood for Sodium Azide handling.[\[2\]](#)
- Container Retrieval: Remove the Sodium Azide container from its designated storage location, ensuring it is kept away from incompatible materials like acids and metals.[\[2\]](#)[\[6\]](#)
- Weighing Solid Azide:
 - Place a tared, non-metal container on the balance inside the fume hood.
 - Using only a plastic or ceramic spatula, carefully transfer the desired amount of Sodium Azide into the container. Never use metal spatulas or tools.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[13\]](#)
 - Close the primary Sodium Azide container securely.
- Solution Preparation:
 - Add the solvent to the weighed Sodium Azide inside the fume hood to minimize dust and aerosol generation.[\[8\]](#)
- Post-Handling:

- Return the primary container to its proper storage location. Do not store on metal shelves. [\[6\]](#)[\[7\]](#)[\[8\]](#)
- Wipe down the designated work area with a soap and water solution. [\[2\]](#)[\[14\]](#)
- Remove gloves using the proper technique and dispose of them as hazardous waste. [\[5\]](#)[\[8\]](#)
- Wash hands thoroughly with soap and water. [\[8\]](#)[\[9\]](#)

Spill Response Plan

- Small Spill (<250g solid or <250mL solution):
 - Alert others in the immediate area.
 - Wearing appropriate PPE, cover solid spills with sand or absorbent material to minimize dust. [\[1\]](#)[\[7\]](#) Use chemical absorbent pads for liquid spills. [\[7\]](#)[\[8\]](#)
 - Carefully sweep up the material using non-metal tools and place it in a labeled, non-metal container for hazardous waste disposal. [\[1\]](#)[\[2\]](#)[\[7\]](#)
 - Clean the spill area twice with a soap and water solution. [\[7\]](#) All cleanup materials must be disposed of as hazardous waste. [\[1\]](#)[\[14\]](#)
- Large Spill or Any Spill Outside a Fume Hood:
 - Evacuate the area immediately. [\[1\]](#)[\[13\]](#)[\[14\]](#)
 - Notify your supervisor and contact your institution's Environmental Health & Safety (EHS) department or emergency response team. [\[1\]](#)[\[7\]](#)[\[14\]](#)

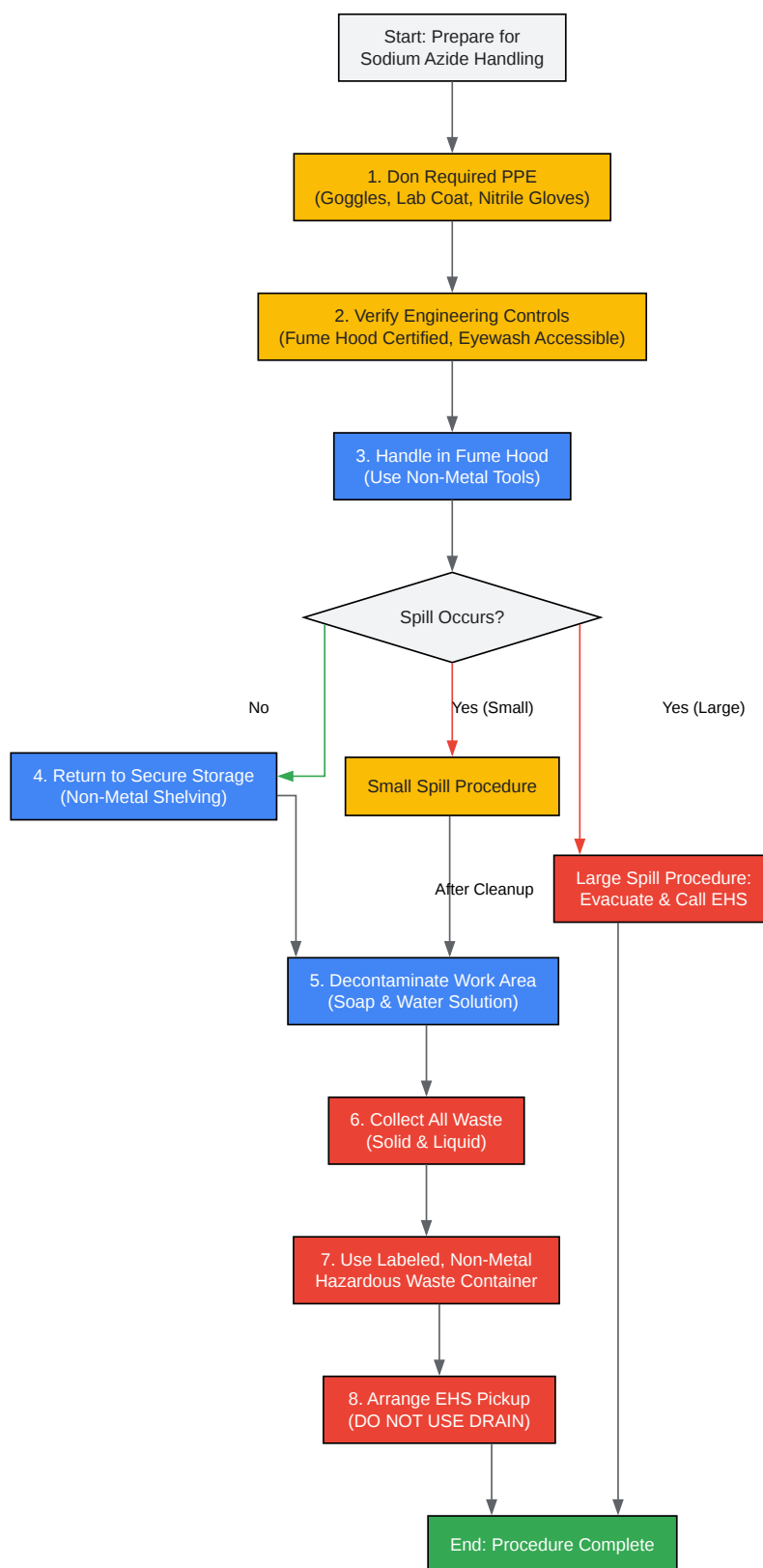
Disposal Plan

- Waste Collection: All Sodium Azide waste, including contaminated PPE, weigh paper, and pipette tips, must be collected as hazardous waste. [\[3\]](#)[\[10\]](#)
- Container: Use only compatible, clearly labeled, and sealable non-metal containers for waste. [\[1\]](#)[\[6\]](#)[\[15\]](#)

- Prohibition: Do NOT pour Sodium Azide waste down the drain.^{[6][10]} This can lead to the formation of explosive metal azides in the plumbing. While some institutional guidelines may permit drain disposal of very dilute solutions (<0.01%) with copious amounts of water, all waste from pure or concentrated forms must be collected.^[15]
- Pickup: Contact your institution's EHS office to arrange for hazardous waste pickup.^{[1][3][13]}

Visualized Workflow: Safe Handling of Sodium Azide

The following diagram illustrates the critical steps and decision points for handling Sodium Azide, from preparation to final disposal.



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Sodium Azide Handling and Disposal Workflow

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